

Core Physicochemical Properties of 3,3'-Diaminobenzidine

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Compound of Interest

Compound Name: 3,3'-Diaminobenzidine

Cat. No.: B165653

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3,3'-Diaminobenzidine (DAB) is an organic compound that is a derivative of benzidine.^{[1][2]} It is a crucial reagent in various laboratory settings, particularly in immunohistochemistry and immunoblotting techniques where it serves as a chromogenic substrate for horseradish peroxidase (HRP).^[1] In the presence of HRP and a peroxide, DAB is oxidized to produce a brown, insoluble precipitate, enabling the visualization of nucleic acids and proteins.

The fundamental physicochemical properties of **3,3'-Diaminobenzidine** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₁₄ N ₄ ^{[1][3][4]}
Molecular Weight	214.27 g/mol ^{[1][4]}
CAS Number	91-95-2 ^{[1][3][4]}

Note on Technical Specifications: The request included requirements for detailed experimental protocols and signaling pathway diagrams. These elements are typically associated with complex biological processes or multi-step experimental workflows. The query regarding the molecular weight and formula of a specific chemical compound, **3,3'-Diaminobenzidine**, is a request for fundamental physicochemical data. As such, the creation of signaling pathways or detailed experimental protocols is not applicable to this particular topic.

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References

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